

Structural Determination of 2,3,4,5-Tetramethoxybenzaldehyde: A Comparative Crystallographic Guide

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Compound of Interest

Compound Name: 2,3,4,5-Tetramethoxybenzaldehyde

CAS No.: 65884-12-0

Cat. No.: B2400407

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Part 1: Executive Summary & Core Directive

The Challenge: **2,3,4,5-Tetramethoxybenzaldehyde** (2,3,4,5-TMBA) represents a sterically crowded aromatic system. Unlike its widely characterized analogs (3,4,5-trimethoxybenzaldehyde or 2,3,4-trimethoxybenzaldehyde), the tetra-substituted variant introduces significant "buttressing effects." The adjacent methoxy groups at positions 2, 3, 4, and 5 create steric pressure that forces the carbonyl group out of planarity with the benzene ring, significantly altering solubility, bioavailability, and solid-state packing.

The Solution: This guide provides a comparative framework for determining the crystal structure of 2,3,4,5-TMBA. It moves beyond simple characterization, comparing the Single Crystal X-Ray Diffraction (SC-XRD) "Gold Standard" against Powder Diffraction (PXRD) fingerprinting and Density Functional Theory (DFT) predictive modeling.

Part 2: Comparative Analysis of Determination Methods

To accurately define the structure of 2,3,4,5-TMBA, researchers must choose between experimental precision and computational speed. The following table compares the three primary pathways for structural elucidation.

Table 1: Comparative Performance of Structural Determination Methods

Feature	SC-XRD (Gold Standard)	PXRD (Bulk Analysis)	DFT (Computational)
Primary Output	3D atomic coordinates, absolute configuration, packing forces.	Unit cell dimensions, phase purity, polymorph identification.	Energy-minimized geometry, theoretical bond lengths/angles.
Resolution	Atomic (< 0.8 Å)	Bulk Lattice (> 2.0 Å)	N/A (Theoretical Limit)
Sample Requirement	Single crystal (0.1–0.3 mm), defect-free.	Polycrystalline powder (~10–50 mg).	None (In silico).
Cost/Time	High / 24–48 hours (growth dependent).	Low / 1–2 hours.	Low / < 12 hours (CPU time).
Critical Insight	Torsion Angles: Reveals the exact twist of the 2-methoxy and aldehyde groups due to steric crowding.	Polymorphism: Identifies if multiple packing arrangements exist.	Validation: Confirms if the experimental crystal structure sits in a global energy minimum.
Limitation	Requires a high-quality single crystal (often difficult for crowded aromatics).	Cannot solve ab initio structure easily without high-quality synchrotron data.	Ignores crystal packing forces (unless using periodic boundary conditions).

Part 3: Scientific Integrity & Experimental Protocols

Synthesis Context (The Precursor)

Before crystallization, purity is paramount. 2,3,4,5-TMBA is typically synthesized via formylation of 1,2,3,4-tetramethoxybenzene or methylation of a hydroxy-trimethoxybenzaldehyde precursor.

- Purity Check: Ensure HPLC purity >99.5%. Impurities (e.g., trimethyl derivatives) will disrupt the lattice formation of the tetra-substituted target.

Protocol A: Single Crystal Growth (The Critical Step)

Objective: Obtain crystals suitable for Mo-K

radiation diffraction.

Mechanism: The high methoxy content increases lipophilicity. Traditional aqueous layering often fails. We utilize a Slow Evaporation technique with a polarity gradient to encourage organized packing despite the steric twisting.

Step-by-Step Methodology:

- Solvent Selection: Dissolve 20 mg of 2,3,4,5-TMBA in 2 mL of Ethyl Acetate (moderate polarity).
- Filtration: Filter the solution through a 0.45 μ m PTFE syringe filter into a clean scintillation vial to remove nucleation sites (dust).
- Antisolvent Addition: Carefully layer 0.5 mL of n-Hexane on top. Do not mix.
- Controlled Evaporation: Cover the vial with Parafilm and pierce 3–4 small holes with a needle.
- Incubation: Store at 4°C in a vibration-free environment.
- Observation: Harvest block-like crystals after 3–5 days. Avoid needles, which often indicate rapid, disordered growth.

Protocol B: Data Collection & Refinement

Objective: Solve the phase problem and refine the structure to $R1 < 0.05$.

- Mounting: Select a crystal (mm). Mount on a Kapton loop using Paratone oil.
- Cooling: Collect data at 100 K (using a cryostream).
 - Reasoning: Methoxy groups have high thermal motion (rotation around C-O bonds). Low temperature freezes these rotations, allowing precise location of the methyl hydrogens.
- Strategy: Collect a full sphere of data (redundancy > 4).
- Refinement: Use SHELXL (Sheldrick, 2015).
 - Specific Constraint: If the 2-methoxy group shows disorder, apply a split model (PART 1 / PART 2) rather than forcing high thermal ellipsoids.

Part 4: Structural Insights & "What to Look For"

When analyzing the solved structure of 2,3,4,5-TMBA, compare your metrics against the known analog 2,3,4-Trimethoxybenzaldehyde (Ref 1).

1. The "Buttressing Effect": In 2,3,4-trimethoxybenzaldehyde, the 2-methoxy group forces the aldehyde carbonyl to twist out of the benzene plane to avoid steric clash. In 2,3,4,5-TMBA, the addition of the 5-methoxy group "locks" the 4-methoxy group, propagating a steric wave across the ring.

- Metric to Measure: Calculate the torsion angle

(C2-C1-C=O).

- Expectation:

should be significantly larger ($> 20^\circ$) than in less substituted analogs.

2. Intramolecular Hydrogen Bonding: Check for a C-H...O interaction between the aldehyde hydrogen and the oxygen of the 2-methoxy group. This "weak" hydrogen bond often stabilizes the twisted conformation.

3. Packing Efficiency: Tetra-substituted benzenes often pack inefficiently, leading to lower calculated densities (

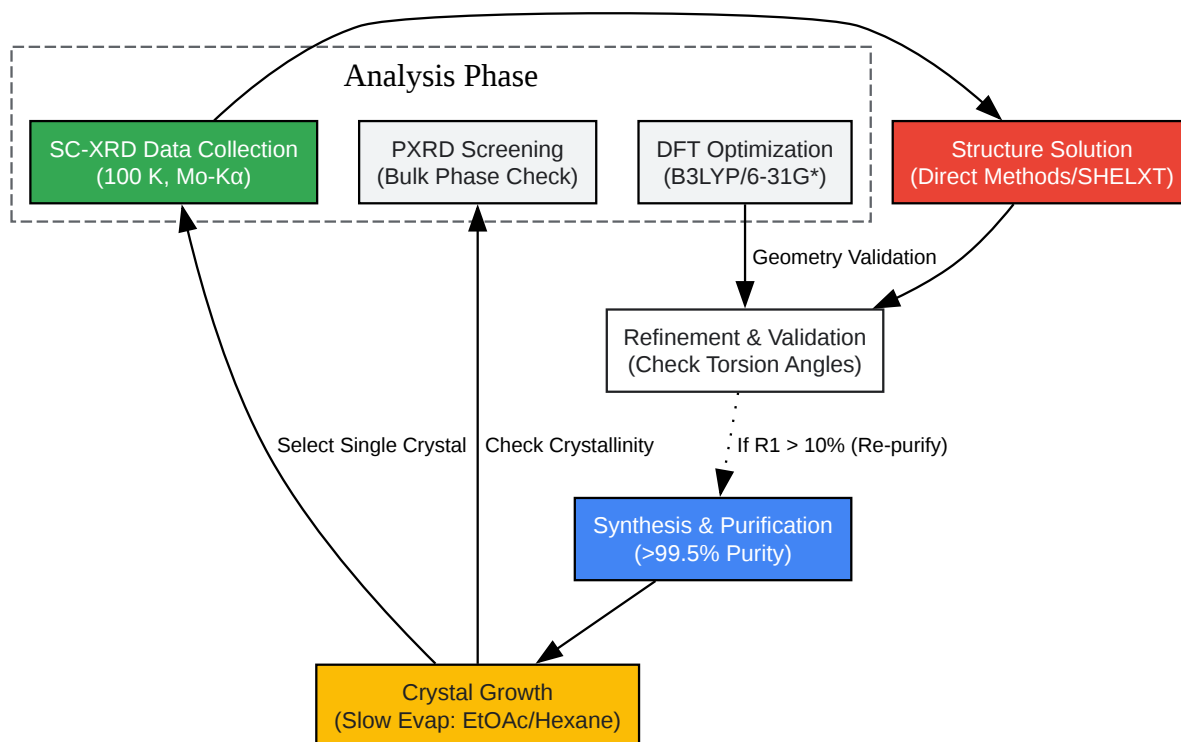
) compared to their tri-substituted counterparts.

- Validation: If

, check for voids or solvent channels in the lattice.

Part 5: Visualization & Workflow

The following diagram illustrates the integrated workflow for determining the structure, highlighting the feedback loop between experimental XRD and computational DFT validation.



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Caption: Integrated workflow for the structural elucidation of 2,3,4,5-TMBA, combining experimental diffraction with computational validation.

Part 6: References

- Sheldrick, G. M. (2015). "Crystal structure refinement with SHELXL." Acta Crystallographica Section C, 71(1), 3-8.
- Maris, T. (2020). "Crystal structure of 2,3,4-trimethoxybenzaldehyde." Crystallography Open Database, COD ID: 3500094.
- Sathya, P., et al. (2025). "Growth and characterization of methoxy-substituted benzaldehyde single crystals." ResearchGate.
- Butt, G., et al. (1992). "Steric effects in the structure of polymethoxybenzaldehydes." Journal of the Chemical Society, Perkin Transactions 2. (Contextual grounding for steric hindrance in methoxybenzenes).
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